

Peroxy Orange 1: Application Notes and Protocols for Cellular Imaging

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Compound of Interest

Compound Name: Peroxy Orange 1

Cat. No.: B560250

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Introduction

Peroxy Orange 1 (PO1) is a highly selective and sensitive fluorescent probe designed for the detection of hydrogen peroxide (H_2O_2) in living cells.^{[1][2]} Its excellent cell permeability allows for the direct imaging of intracellular H_2O_2 dynamics, a key reactive oxygen species (ROS) involved in a multitude of cellular signaling pathways and pathological conditions.^{[1][3][4]} PO1's mechanism relies on the specific oxidation of a boronate group to a phenol by H_2O_2 , which triggers a bright, "turn-on" orange fluorescence. This high specificity prevents cross-reactivity with other ROS such as superoxide anions or nitric oxide, ensuring targeted detection of H_2O_2 .

The probe's spectral properties, with an excitation maximum around 543 nm and emission in the orange spectrum (565-750 nm), make it compatible with common green fluorescent probes (like GFP or APF) for multicolor imaging experiments. This enables researchers to simultaneously monitor different cellular events or distinguish between various ROS, providing a more comprehensive understanding of cellular redox biology in processes like immune responses and growth factor signaling.

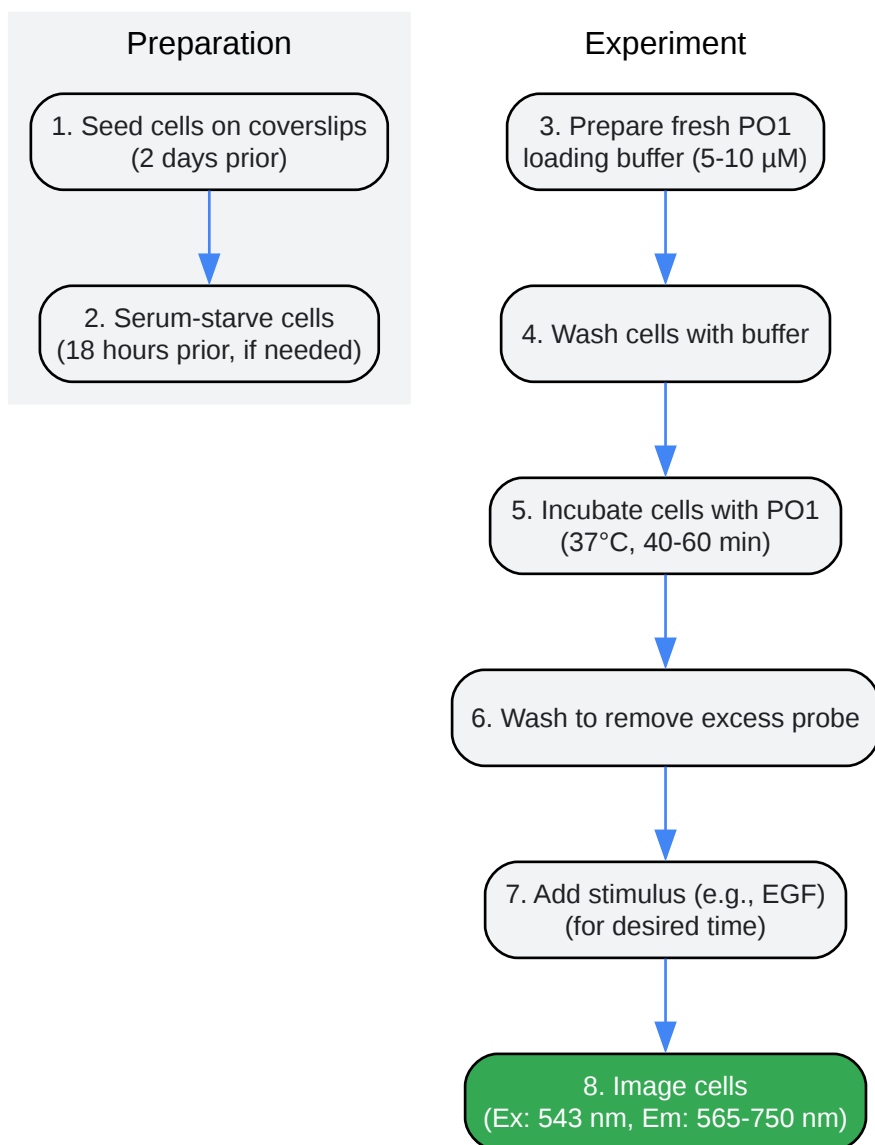
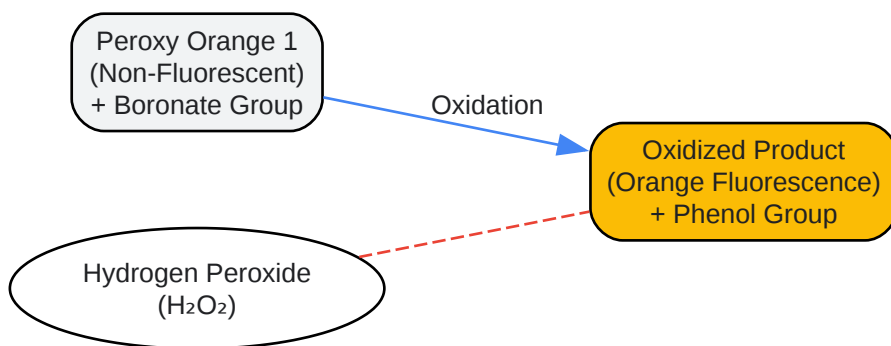
Key Properties of Peroxy Orange 1

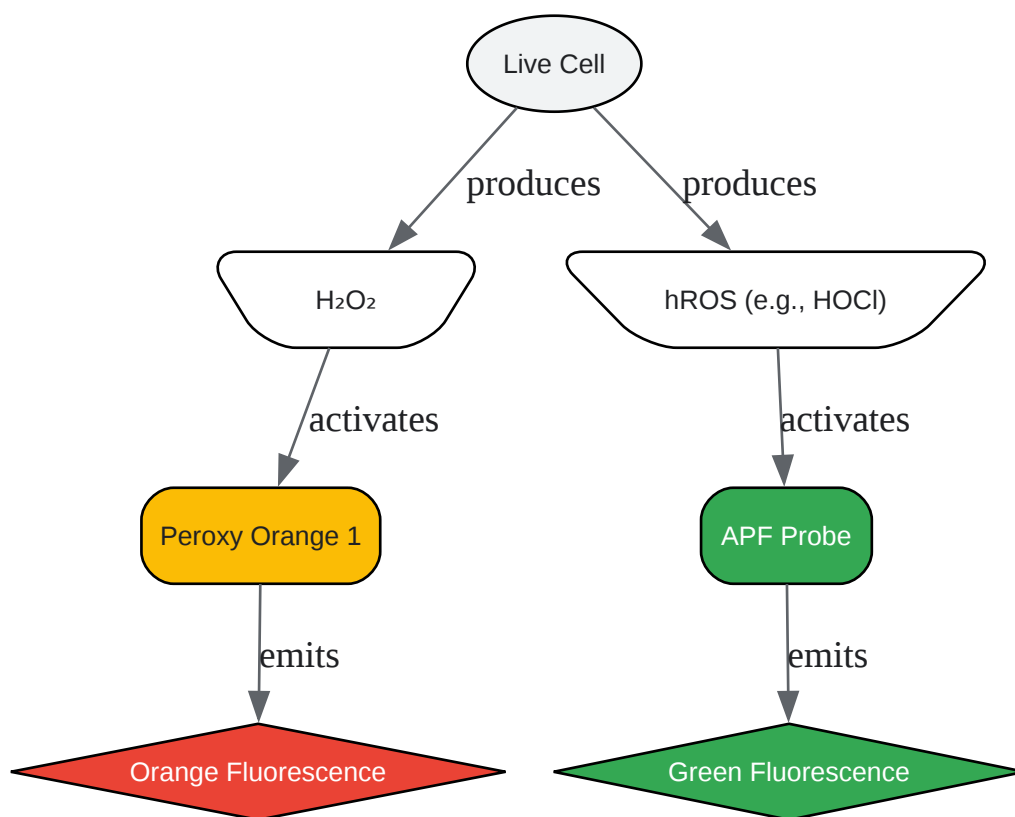
The following table summarizes the essential characteristics of **Peroxy Orange 1** for easy reference.

Property	Value	Source(s)
Target Analyte	Hydrogen Peroxide (H ₂ O ₂)	
Mechanism of Action	H ₂ O ₂ -mediated boronate to phenol oxidation	
Cell Permeability	Yes, suitable for live-cell imaging	
Excitation Wavelength	~543 nm	
Emission Wavelength	565 - 750 nm	
Solubility	Soluble in DMSO (up to 10 mM)	
Recommended Storage	Store stock solutions at -20°C	
Common Cell Lines Used	RAW 264.7 macrophages, A431 cells	

Mechanism of Action

Peroxy Orange 1's selectivity for H₂O₂ is based on a specific chemical reaction. The non-fluorescent probe contains a boronate ester group. In the presence of hydrogen peroxide, this boronate is oxidized, converting it into a phenol. This structural change results in the formation of a highly fluorescent rhodol dye, which emits a strong orange signal.





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